

# WENZEL LH 65 Technical Support Center for Research Applications

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## Compound of Interest

Compound Name: LH65.3

Cat. No.: B15574051

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the routine maintenance, calibration, and troubleshooting of the WENZEL LH 65 Coordinate Measuring Machine (CMM). Adherence to these guidelines will help ensure the continued accuracy and reliability of your experimental data.

Disclaimer: The following procedures are based on industry best practices for high-precision metrology equipment. While tailored for the WENZEL LH 65, it is always recommended to consult the official manufacturer's documentation or a certified WENZEL service engineer for factory-approved procedures.

## Frequently Asked Questions (FAQs)

**Q1:** What are the ideal environmental conditions for operating the WENZEL LH 65 to ensure measurement accuracy?

**A1:** For optimal performance and to maintain the specified accuracy, the WENZEL LH 65 should be housed in a temperature-controlled environment. The recommended operating temperature is typically  $20^{\circ}\text{C} \pm 2^{\circ}\text{C}$  ( $68^{\circ}\text{F} \pm 3.6^{\circ}\text{F}$ ), with a thermal gradient of less than  $1^{\circ}\text{C}$  per hour and  $2^{\circ}\text{C}$  over 24 hours. Humidity should be maintained between 40% and 70%.<sup>[1]</sup> The machine should also be isolated from sources of significant vibration. The Premium and Premium-Select models of the LH 65 can be equipped with active pneumatic vibration damping to mitigate external influences.<sup>[2][3]</sup>

Q2: How often should the stylus and probe be calibrated?

A2: The stylus and probe assembly should be recalibrated at the beginning of each measurement session, especially for high-precision experiments. Recalibration is also mandatory if there have been any changes to the stylus configuration, if the probe has incurred an impact, or if significant temperature fluctuations have occurred since the last calibration. Regular probe calibration is critical for maintaining measurement accuracy.

Q3: What are the compressed air requirements for the WENZEL LH 65?

A3: The WENZEL LH 65 requires a clean and dry compressed air supply with a pressure between 6 and 10 bar.[2] The air quality should meet ISO 8573-1: Class 4 or better.[2] It is crucial to ensure the air is free of oil, water, and particulate contamination to prevent damage to the air bearings. Air consumption is approximately 70 NI/min, but can be higher depending on the application and if pneumatic dampers are in use.[2]

Q4: Can I use cleaning solvents on the granite guideways?

A4: Yes, it is recommended to clean the granite guideways regularly. Use a clean, lint-free cloth and a mild, approved granite cleaner or isopropyl alcohol. Ensure the surfaces are completely dry before moving the machine axes to prevent any residue from affecting the air bearings.

Q5: Where can I find the latest software updates for my WENZEL LH 65?

A5: Software updates are typically available through a Software Maintenance Agreement (SMA) with WENZEL.[4] It is advisable to stay current with software updates to benefit from the latest features, bug fixes, and performance improvements. Contact your local WENZEL service representative for more information on your specific software version and upgrade options.

## Routine Maintenance Schedule

Regular preventative maintenance is crucial for the longevity and accuracy of your WENZEL LH 65. The following table outlines a recommended maintenance schedule.

Frequency	Task	Detailed Methodology
Daily	Visual Inspection & Cleaning	1. Before powering on, visually inspect the machine for any loose components, debris on the guideways, or damaged cables. 2. Clean the granite work table and guideways with a clean, lint-free cloth and an approved granite cleaner.[5] 3. Check the compressed air pressure gauge to ensure it is within the recommended range (6-10 bar).[2]
Weekly	Probe & Stylus Inspection	1. Carefully inspect the stylus for any signs of wear, bending, or contamination on the tip. 2. Clean the stylus tip with a suitable cleaning putty or a lint-free cloth moistened with alcohol. 3. Verify that the probe is securely seated in its magnetic mount and that the electrical contacts are clean.
Monthly	Air Filter & Guideway Check	1. Inspect the main air filter/regulator unit. Drain any accumulated water from the filter bowl.[6] 2. Visually inspect the bellows covers on the X and Y guideways for any tears or damage that could allow contaminants to reach the guideways.[2][7] 3. Check for any loose screws or fittings on the machine structure and tighten as necessary.[5]

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Annually	Professional Calibration & Service	1. Schedule a full calibration and preventative maintenance service with a certified WENZEL technician. <sup>[4]</sup> 2. This service should include a comprehensive inspection of all mechanical and electrical systems, cleaning and adjustment of air bearings, and a full geometric error mapping and compensation to ISO 10360 standards. <sup>[4]</sup>
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## Troubleshooting Guide

This guide addresses common issues that may arise during the operation of the WENZEL LH 65 in a research setting.

Issue / Symptom	Potential Cause(s)	Step-by-Step Solution
Measurement Inaccuracy or Poor Repeatability	1. Unstable environmental temperature. 2. Dirty or damaged stylus. 3. Loose workpiece clamping. 4. Incorrect probe calibration. 5. Contaminated guideways.	1. Verify that the ambient temperature is stable and within the specified range ( $20^{\circ}\text{C} \pm 2^{\circ}\text{C}$ ). 2. Inspect and clean the stylus tip. Replace if damaged. 3. Ensure the sample is securely and repeatably fixtured to the granite table. 4. Perform a probe calibration routine using the reference sphere. 5. Clean the granite guideways.
"Air Pressure Low" Error	1. Insufficient supply pressure from the facility's compressed air system. 2. Clogged air filter. 3. Leak in the air supply line.	1. Check the main air supply pressure to the CMM. 2. Inspect and clean or replace the air filter element. 3. Listen for audible air leaks along the supply hose and at the connections. Tighten fittings as necessary.
Probe Fails to Trigger or Gives Sporadic Readings	1. Dirty electrical contacts on the probe body or head. 2. Damaged probe cable. 3. Loose stylus or module. 4. Software or controller issue.	1. Clean the electrical contacts on both the probe body and the probe head with a contact cleaner or isopropyl alcohol. 2. Inspect the probe cable for any signs of damage or kinks. 3. Ensure the stylus and any probe modules are securely tightened. 4. Restart the CMM software and the controller. If the problem persists, contact WENZEL support.
Abnormal Noise or Jerky Movement of Axes	1. Debris on a guideway. 2. Insufficient air bearing	1. Power down the machine and carefully clean all

pressure. 3. Issue with the drive system.

guideways. 2. Verify the air pressure is within the correct range. 3. This may indicate a more serious issue. Do not continue to operate the machine and contact WENZEL service immediately.[8]

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## Calibration and Performance Verification Protocols

### Interim Performance Verification Test

This user-performable test should be conducted monthly or whenever there is a concern about the machine's accuracy. It serves as an interim check between annual professional calibrations.

Objective: To verify the volumetric and probing accuracy of the CMM using a calibrated artifact.

Materials:

- Calibrated sphere or gauge block with a known diameter/length and low uncertainty.
- Lint-free cloths.
- Approved granite cleaner.

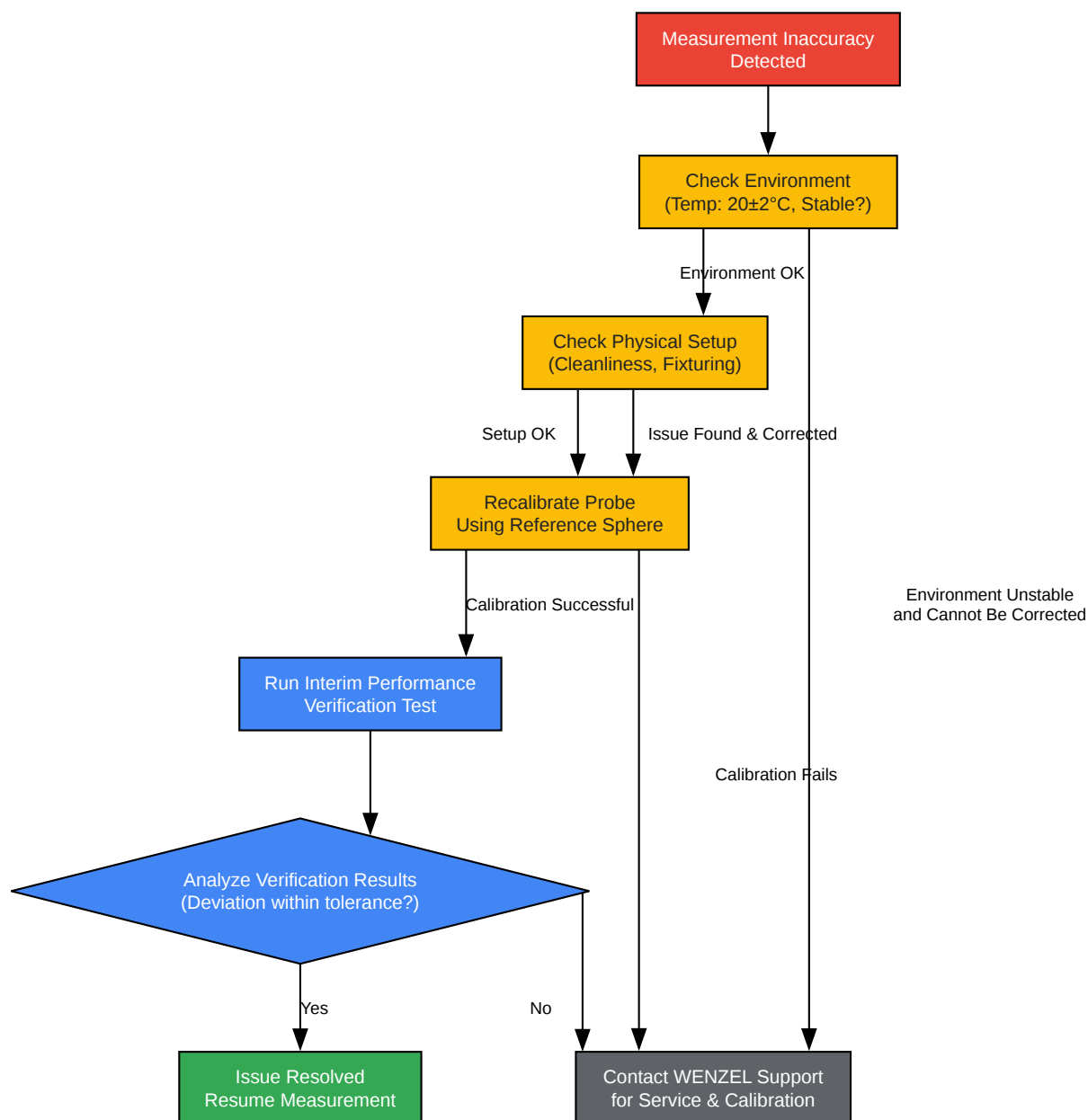
Methodology:

- Preparation:
  - Ensure the CMM and the artifact have been in the temperature-controlled lab for at least 24 hours to reach thermal stability.
  - Clean the granite surface and the artifact thoroughly.
  - Perform a standard probe calibration using the machine's reference sphere.
- Measurement Procedure (using a calibrated sphere):

- Securely place the calibrated sphere in the center of the measuring volume.
- Using the CMM software, perform a measurement of the sphere's diameter by probing at least 25 points distributed over its surface.
- Record the measured diameter.
- Move the sphere to at least four other locations within the measuring volume (e.g., the four corners) and repeat the diameter measurement at each location.
- Data Analysis:
  - Compare the average measured diameter at each location to the calibrated diameter of the sphere.
  - The deviation should be within the user-defined tolerance, which should be based on the experimental requirements and the machine's specifications.
  - A consistent and growing deviation over time may indicate a need for professional recalibration.

## Logical Troubleshooting Workflow for Measurement Inaccuracy

The following diagram illustrates a logical workflow for diagnosing and resolving measurement inaccuracy issues.



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